

Application Note: 3-Chloro-2-cyclopropylpyridine in Agrochemical Synthesis

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Compound of Interest

Compound Name: 3-Chloro-2-cyclopropylpyridine

CAS No.: 1355066-87-3

Cat. No.: B1427069

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Executive Summary

3-Chloro-2-cyclopropylpyridine is a "privileged scaffold" in agrochemical discovery. Its value lies in the unique combination of the cyclopropyl group (which imparts metabolic stability and optimized lipophilicity, LogP) and the 3-chloropyridine core (which offers distinct electronic properties and a handle for orthogonal functionalization).

This intermediate is increasingly utilized to synthesize Succinate Dehydrogenase Inhibitors (SDHIs) and next-generation neonicotinoid analogs. The steric bulk of the cyclopropyl group at the 2-position forces a twisted conformation in biaryl systems, often enhancing binding selectivity in protein pockets (e.g., fungal complex II).

Chemical Profile & Properties[1][2][3][4][5][6][7]

Property	Specification	Application Relevance
CAS Number	Not widely listed as commodity; see analogs like 1480-64-4	Custom synthesis required for novel IP.
Molecular Formula	C ₈ H ₈ ClN	Core scaffold.
Molecular Weight	153.61 g/mol	Low MW allows for "fragment-based" design.
Appearance	Colorless to pale yellow oil	Liquid handling required.
Reactivity	C2-Cyclopropyl: Acid sensitive (ring opening). C3-Chlorine: Deactivated for S _N Ar; active for Pd-coupling.	Requires base-heavy, non-acidic conditions.

Strategic Synthesis Protocol

The most robust route to **3-Chloro-2-cyclopropylpyridine** is the Regioselective Suzuki-Miyaura Coupling of 2,3-dichloropyridine. The 2-position is electronically more deficient and sterically accessible for oxidative addition compared to the 3-position, allowing for high selectivity without protecting groups.

Protocol A: Selective Mono-Coupling

Target: Synthesis of **3-Chloro-2-cyclopropylpyridine** from 2,3-dichloropyridine.

Reagents:

- Substrate: 2,3-Dichloropyridine (1.0 equiv)
- Nucleophile: Cyclopropylboronic acid (1.1 equiv)
- Catalyst: Pd(OAc)₂ (2 mol%) + Tricyclohexylphosphine (PCy₃) (4 mol%)
- Base: K₃PO₄ (3.0 equiv)
- Solvent: Toluene/Water (10:1 v/v)

Step-by-Step Methodology:

- Inerting: Charge a reaction vessel with 2,3-dichloropyridine, cyclopropylboronic acid, and K_3PO_4 . Purge with N_2 for 15 minutes. Critical: Oxygen exclusion is vital to prevent homocoupling of the boronic acid.
- Catalyst Addition: Add $Pd(OAc)_2$ and PCy_3 . The bulky PCy_3 ligand is essential to facilitate the coupling at the hindered/deactivated interface and prevent bis-coupling.
- Reaction: Add degassed Toluene/Water.[1] Heat to 100°C for 12 hours.
 - Process Control: Monitor via HPLC.[2][3] The reaction is complete when the starting material < 1%. If >5% bis-coupled product (2,3-dicyclopropylpyridine) is observed, lower the temperature to 85°C.
- Workup: Cool to RT. Separate phases. Wash organic phase with brine.[4] Dry over $MgSO_4$ and concentrate.
- Purification: Silica gel chromatography (Hexanes/EtOAc 95:5). The product is an oil.

Downstream Application: Functionalization Workflows

Once synthesized, the **3-Chloro-2-cyclopropylpyridine** core serves as a branching point. The 3-chloro group is relatively inert to simple nucleophilic attack but highly reactive in C-H Activation and Lithiation protocols.

Workflow 1: C-H Activation (The "Advanced" Route)

Recent patent literature (e.g., WO2016/203406) suggests using Iridium catalysis to borylate the 5-position, leaving the 3-chloro group intact. This creates a highly functionalized 3-chloro-2-cyclopropyl-5-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)pyridine.

- Catalyst: $[Ir(OMe)(COD)]_2$ / dtbpy (4,4'-di-tert-butyl-2,2'-bipyridine).
- Reagent: Bis(pinacolato)diboron (B_2pin_2).

- Significance: This allows the attachment of a second aryl group at C5 (common in fungicides) while keeping the C3-Cl as a "steering group" or for later modification.

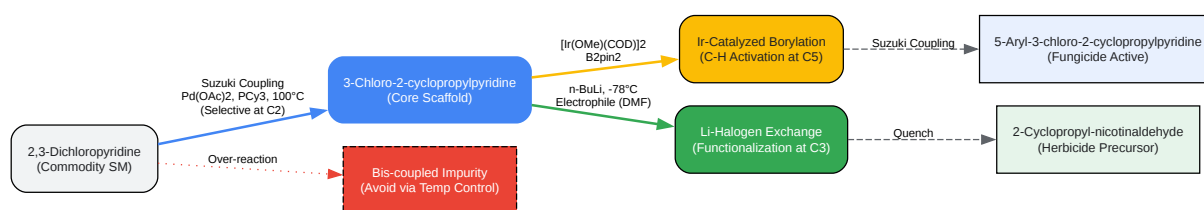
Workflow 2: Lithium-Halogen Exchange

The 3-Cl group can be selectively exchanged for Lithium at cryogenic temperatures to introduce electrophiles (formyl, carboxyl).

- Reagent: n-BuLi or i-PrMgCl (Turbo Grignard).
- Conditions: THF, -78°C.
- Quench: DMF (to form aldehyde) or CO₂ (to form carboxylic acid).
- Application: The resulting 3-formyl-2-cyclopropylpyridine is a direct precursor to pyridine-based herbicides.

Visualizing the Chemical Logic

The following diagram illustrates the regioselectivity and downstream utility of the scaffold.



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Caption: Synthesis workflow showing the regioselective formation of the core and two divergent pathways for agrochemical active ingredient (AI) generation.

Critical Process Parameters (CPP) & Safety

Parameter	Risk/Issue	Mitigation Strategy
Cyclopropyl Stability	The cyclopropane ring can open under strong acidic conditions (forming propyl chains).	Avoid strong mineral acids (HCl, H ₂ SO ₄) during workup. Use buffered quench (NH ₄ Cl).
Regioselectivity	Competition between C2 and C3 chlorines.	Maintain strict temperature control (<100°C). Use sterically demanding ligands (PCy ₃ or XPhos) to differentiate the sites.
Boronic Acid Stability	Cyclopropylboronic acid is prone to protodeboronation.	Use anhydrous bases if possible, or minimize water ratio. Store boronic acid at 4°C.
HSE (Chloropyridines)	Potential skin sensitizers and aquatic toxicity.	Handle in fume hood. Collect aqueous waste separately (do not release to drain).

References

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- Cyclopropylboronic Acid Utility: Cyclopropylboronic acid: synthesis and Suzuki cross-coupling reactions. (Audrey Li).
- Advanced Functionalization (Patent): Compounds and compositions for inhibiting the activity of SHP2.^[5] (WO2016203406A1). Describes the synthesis and borylation of **3-chloro-2-cyclopropylpyridine**.
- Agrochemical Context (General): The Role of 2,3-Dichloropyridine in Pharmaceutical Intermediate Synthesis. (BenchChem).

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